

Essential Guide to the Safe Disposal of YEATS4 Binder-1

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Compound of Interest

Compound Name: YEATS4 binder-1

Cat. No.: B15139767

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This document provides crucial safety and logistical information for the proper disposal of **YEATS4 binder-1**, a potent and selective epigenetic reader binder. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard regulations for research chemical waste disposal.

Quantitative Data for YEATS4 Binder-1

For researchers utilizing **YEATS4 binder-1**, the following quantitative data, summarized from available research, is provided for easy reference.

Property	Value	Source
Binding Affinity (Ki)	37 nM	MedchemExpress
Molecular Formula	C ₂₃ H ₃₄ N ₄ O ₃	MedchemExpress
Molecular Weight	414.54 g/mol	MedchemExpress

Proper Disposal Procedures for YEATS4 Binder-1

As a novel research chemical, **YEATS4 binder-1** lacks specific disposal guidelines from regulatory agencies. Therefore, it must be handled as a potentially hazardous chemical waste. The following step-by-step procedure is based on general best practices for laboratory chemical waste disposal.

1. Risk Assessment:

- Before handling, conduct a thorough risk assessment. Although specific toxicity data for **YEATS4 binder-1** is not readily available, it should be treated as a potentially hazardous substance.
- Assume the compound may have unknown toxicological properties.
- If the compound is dissolved in a solvent like DMSO, consider the hazards of the solvent as well. DMSO can facilitate skin absorption of other chemicals.

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **YEATS4 binder-1** and its waste. This includes:
 - Chemical-resistant gloves (nitrile or neoprene)
 - Safety goggles
 - A lab coat

3. Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **YEATS4 binder-1** waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with non-hazardous waste.
- Liquid Waste:
 - If **YEATS4 binder-1** is in a solution (e.g., dissolved in DMSO), collect the liquid waste in a sealed, leak-proof, and chemically compatible container.
 - Label the container clearly with "Hazardous Waste," the full chemical name ("**YEATS4 binder-1**"), the solvent used (e.g., "in DMSO"), and the approximate concentration and

volume.

- Do not dispose of liquid waste containing **YEATS4 binder-1** down the drain.[1][2]

4. Storage of Chemical Waste:

- Store the hazardous waste container in a designated and properly ventilated satellite accumulation area within the laboratory.
- Ensure the container is kept closed except when adding waste.
- Store incompatible waste types separately to prevent accidental reactions.

5. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[3][4][5]
- Follow all institutional and local regulations for hazardous waste pickup and disposal.

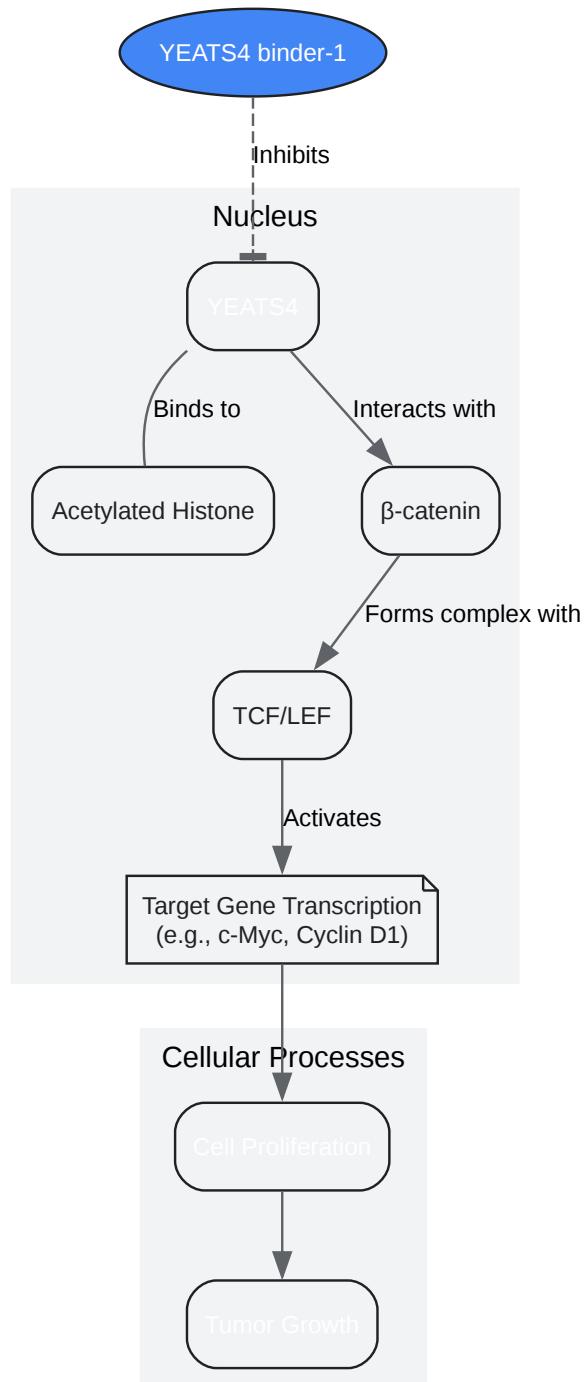
Disposal Workflow Diagram

The following diagram outlines the logical steps for the proper disposal of **YEATS4 binder-1**.

Workflow for YEATS4 Binder-1 Disposal



Simplified YEATS4 Signaling in Cancer

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